

synthesis of Manganese pentacarbonyl bromide from dimanganese decacarbonyl

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Compound of Interest

Compound Name: *Manganese pentacarbonyl
bromide*

Cat. No.: *B083175*

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Synthesis of Manganese Pentacarbonyl Bromide: A Technical Guide

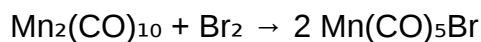
For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide details the synthesis of **manganese pentacarbonyl bromide** from dimanganese decacarbonyl. The document provides a comprehensive overview of the reaction, including detailed experimental protocols, key physicochemical data of the reactants and products, and essential safety information. This guide is intended to serve as a valuable resource for researchers in organometallic chemistry and professionals involved in the development of novel therapeutic agents.

Overview

The synthesis of **manganese pentacarbonyl bromide** ($\text{Mn}(\text{CO})_5\text{Br}$) from dimanganese decacarbonyl ($\text{Mn}_2(\text{CO})_{10}$) is a fundamental and widely utilized reaction in organometallic chemistry. The process involves the oxidative cleavage of the manganese-manganese bond in the starting dimeric complex by elemental bromine. This reaction provides a straightforward and efficient route to the monomeric **manganese pentacarbonyl bromide**, which serves as a versatile precursor for the synthesis of a wide array of manganese-containing complexes.

The overall balanced chemical equation for this synthesis is:



This reaction is typically carried out in a non-polar organic solvent, and the product can be isolated as a stable, orange crystalline solid.

Physicochemical Data

A summary of the key quantitative data for the reactant and the product is presented in the table below for easy comparison.

Property	Dimanganese Decacarbonyl ($\text{Mn}_2(\text{CO})_{10}$)	Manganese Pentacarbonyl Bromide ($\text{Mn}(\text{CO})_5\text{Br}$)
CAS Number	10170-69-1	14516-54-2[1]
Molecular Formula	$\text{C}_{10}\text{Mn}_2\text{O}_{10}$ [2][3]	C_5BrMnO_5 [1]
Molar Mass	389.98 g/mol [2][3]	274.89 g/mol [4]
Appearance	Golden-yellow crystals[5][6]	Bright orange solid[1] or Yellow to orange crystal[7]
Melting Point	154 °C (decomposes)[2][6]	Not available
Solubility	Insoluble in water; soluble in organic solvents[3][6]	Soluble in organic solvents[4]
Infrared (IR) Spectroscopy (νCO bands, cm^{-1})	~2044, 2013, 1983	~2100, 2052, 2007, 1988

Experimental Protocol

The following is a detailed methodology for the synthesis of **manganese pentacarbonyl bromide** from dimanganese decacarbonyl. This protocol is based on established procedures in organometallic synthesis.

Materials:

- Dimanganese decacarbonyl ($\text{Mn}_2(\text{CO})_{10}$)

- Bromine (Br_2)
- A suitable non-polar, anhydrous organic solvent (e.g., hexane, pentane, or carbon tetrachloride)
- Inert gas (e.g., nitrogen or argon)
- Standard Schlenk line or glovebox equipment
- Glassware: Schlenk flask, dropping funnel, condenser, filtration apparatus
- Stirring apparatus (magnetic stirrer and stir bar)
- Cooling bath (e.g., ice-water bath)

Procedure:

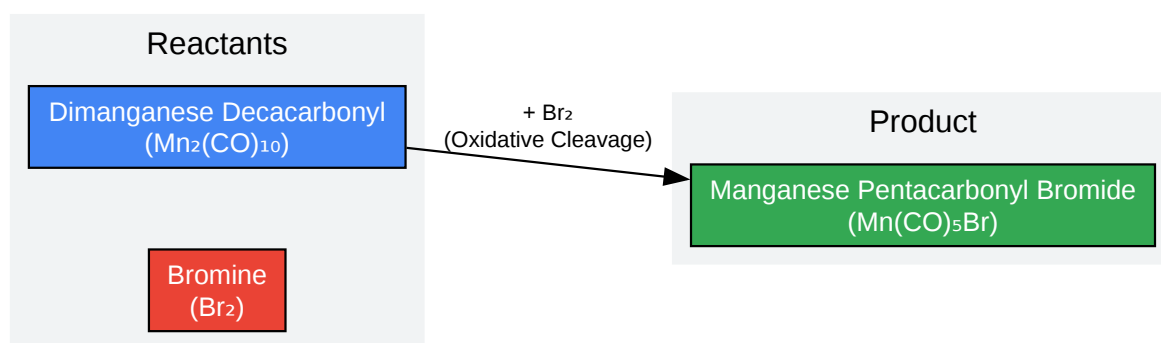
- **Reaction Setup:** In a Schlenk flask equipped with a magnetic stir bar and a dropping funnel, dissolve a known quantity of dimanganese decacarbonyl in the chosen anhydrous solvent under an inert atmosphere. The reaction should be conducted in a well-ventilated fume hood.
- **Reagent Preparation:** Prepare a solution of an equimolar amount of bromine in the same solvent.
- **Reaction:** Cool the solution of dimanganese decacarbonyl in an ice-water bath. Slowly add the bromine solution dropwise from the dropping funnel to the stirred solution of dimanganese decacarbonyl over a period of 30-60 minutes. The color of the reaction mixture will change from the pale yellow of the starting material to the characteristic orange of the product.
- **Reaction Completion:** After the addition is complete, allow the reaction mixture to stir at room temperature for an additional 1-2 hours to ensure the reaction goes to completion.
- **Product Isolation:** Remove the solvent under reduced pressure using a rotary evaporator. The crude product will be obtained as an orange solid.
- **Purification:** The crude **manganese pentacarbonyl bromide** can be purified by recrystallization from a suitable solvent (e.g., hexane or pentane) or by sublimation under

vacuum.

Expected Yield: The reaction typically proceeds with high yield, often exceeding 90%.

Mandatory Visualizations

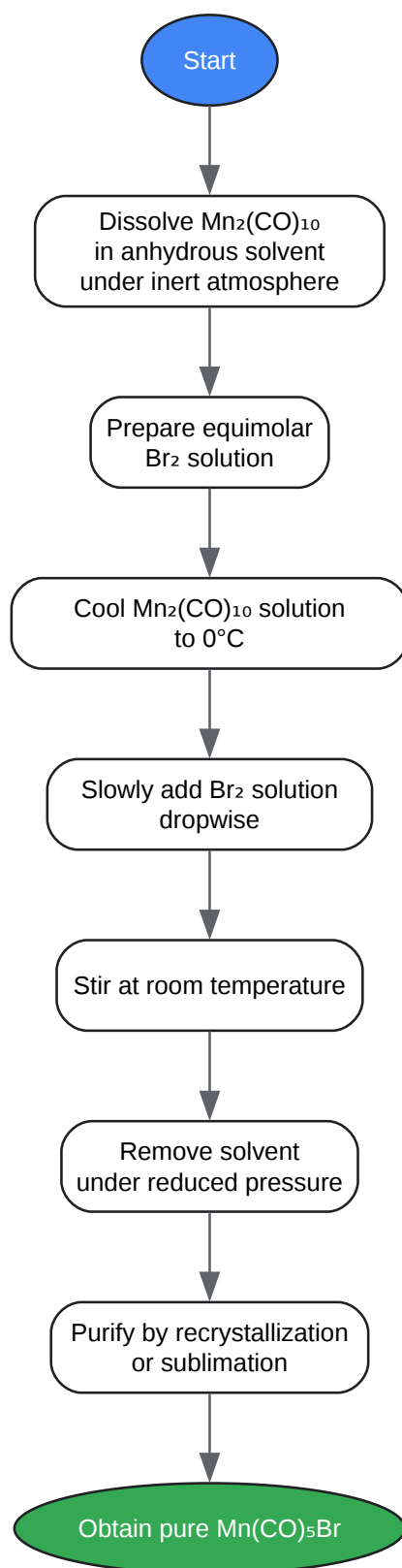
Reaction Pathway Diagram



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Caption: Reaction pathway for the synthesis of **Manganese Pentacarbonyl Bromide**.

Experimental Workflow Diagram



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Caption: Experimental workflow for the synthesis of **Manganese Pentacarbonyl Bromide**.

Safety Information

Dimanganese Decacarbonyl ($\text{Mn}_2(\text{CO})_{10}$): This compound is light and air-sensitive. It is harmful if swallowed, inhaled, or absorbed through the skin and may cause irritation to the eyes, skin, and respiratory tract. It should be handled in a well-ventilated area, preferably in a glovebox or under an inert atmosphere.[8] Personal protective equipment (PPE), including gloves, lab coat, and safety glasses, should be worn. Store in a tightly closed container in a cool, dry place, protected from light and air.

Bromine (Br_2): Bromine is a highly corrosive and toxic substance.[9] It can cause severe skin and eye burns and is extremely destructive to the respiratory tract upon inhalation.[10][11] All handling of bromine must be conducted in a well-ventilated fume hood.[12] Appropriate PPE, including chemical-resistant gloves (e.g., neoprene or nitrile), a lab coat, and chemical safety goggles and a face shield, is mandatory.[9][12] In case of a spill, have a neutralizing agent, such as a sodium thiosulfate solution, readily available.[9]

Manganese Pentacarbonyl Bromide ($\text{Mn}(\text{CO})_5\text{Br}$): This compound is harmful by inhalation, in contact with skin, and if swallowed.[4] It is recommended to wear suitable protective clothing.[4]

By adhering to the detailed protocol and safety precautions outlined in this guide, researchers can safely and efficiently synthesize **manganese pentacarbonyl bromide** for their scientific endeavors.

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